

Application Note: Preparation and Storage of Wnk-IN-11 Stock Solutions

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Compound of Interest

Compound Name: Wnk-IN-11

Cat. No.: B611816

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Wnk-IN-11 is a potent and selective allosteric inhibitor of With-No-Lysine (WNK) kinases, with a reported IC_{50} of 4 nM for WNK1.^{[1][2]} It is a valuable tool for studying the WNK signaling pathway, which is crucial for regulating electrolyte homeostasis and blood pressure.^[3] Accurate and reproducible experimental results depend on the correct preparation and storage of **Wnk-IN-11** stock solutions. This document provides a detailed protocol and best practices for handling this compound.

Physicochemical and Solubility Data

Proper dissolution is critical for creating accurate stock concentrations. **Wnk-IN-11** is insoluble in water but shows good solubility in dimethyl sulfoxide (DMSO).^{[2][4]} It is highly recommended to use fresh, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.^{[2][5]}

Property	Value	Source(s)
Molecular Weight	462.4 g/mol	[1][2][5][6]
CAS Number	2123489-30-3	[1][2][5][6]
Appearance	White to off-white crystalline solid	[5]
Solubility in DMSO	25 - 150 mg/mL	[1][2][4][5][6]
(54.07 - 324.39 mM)	[4][5]	
Solubility in Ethanol	~3 - 32 mg/mL	[2][6]
Solubility in Water	Insoluble	[2][4]

Note: The reported solubility in DMSO varies between suppliers. It is recommended to start with a lower to mid-range concentration (e.g., 50-100 mM) to ensure complete dissolution. Sonication or gentle warming may be required to fully dissolve the compound.[4][5]

Recommended Storage Conditions

To maintain the stability and activity of **Wnk-IN-11**, it is imperative to adhere to the correct storage conditions for both the solid powder and solvated stock solutions. To avoid degradation from multiple freeze-thaw cycles, stock solutions should be aliquoted into single-use volumes. [4][7]

Form	Temperature	Duration	Source(s)
Solid Powder	-20°C	≥ 3 years	[1][2][5]
4°C	2 years	[1][5]	
In Solvent (DMSO)	-80°C	6 months to 2 years	[1][2][4][5][7]
-20°C	1 month to 1 year	[1][2][5][7]	

Note: There is variability in the recommended storage duration for solutions. For maximum reproducibility, it is best practice to use the most conservative storage times (e.g., 6 months at -80°C, 1 month at -20°C) and prepare fresh stocks when possible.

Experimental Protocol: Preparation of a 100 mM Wnk-IN-11 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution, a common concentration for laboratory use.

Materials

- **Wnk-IN-11** powder (Formula Weight: 462.4 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Bath sonicator (optional, but recommended)

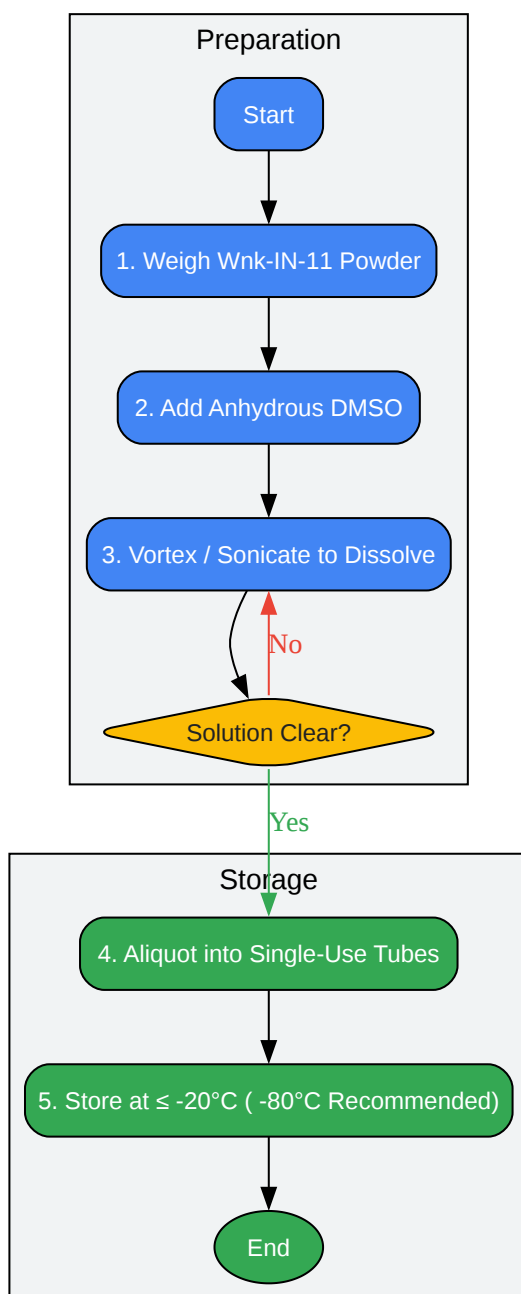
Procedure

- **Equilibration:** Allow the vial of **Wnk-IN-11** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- **Calculation:** Calculate the mass of **Wnk-IN-11** required. To prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 462.4 \text{ g/mol} \times 1000 \text{ mg/g} = 46.24 \text{ mg}$
- **Weighing:** Carefully weigh out 46.24 mg of **Wnk-IN-11** powder and transfer it to a sterile tube.
- **Dissolution:**

- Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Solubility:
 - Visually inspect the solution for any undissolved particles.
 - If particulates remain, sonicate the tube in a water bath for 5-10 minutes or until the solution is clear.^[4] Gentle warming (e.g., 37°C) can also be applied.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, clearly labeled cryovials.^[7]
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term use (up to 1 month).^{[2][4]}

Workflow Visualization

The following diagram outlines the key steps for preparing and storing **Wnk-IN-11** stock solutions.



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Workflow for **Wnk-IN-11** stock solution preparation and storage.

Handling and Best Practices

- Solvent Quality: Always use fresh, high-purity, anhydrous DMSO to ensure maximum solubility and stability.[2]

- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade the compound. Aliquoting is critical for maintaining the integrity of the stock solution over time.
- **Working Dilutions:** For cell-based assays, dilute the stock solution in appropriate cell culture media immediately before use. The final concentration of DMSO in the culture should be kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.^[4]
- **In Vivo Formulations:** For animal studies, specialized formulations are required as DMSO stocks are not suitable for direct injection. A common vehicle consists of a mixture of solvents like DMSO, PEG300, Tween 80, and saline.^[4] These working solutions should be prepared fresh daily.

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